

Propyl Benzoate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Propyl benzoate*

CAS No.: 2315-68-6

Cat. No.: B1220288

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **propyl benzoate**, a significant organic compound with applications ranging from flavoring and fragrance to cosmetics and pharmaceuticals. This document consolidates its core chemical identifiers, physicochemical properties, synthesis protocols, and safety information to support advanced research and development activities.

Core Chemical Identifiers

Propyl benzoate is a benzoate ester resulting from the condensation of benzoic acid and propanol.^{[1][2]}

- CAS Number: 2315-68-6^{[3][4][5][6][7]}
- IUPAC Name: **Propyl benzoate**^{[2][3][4]}
- Synonyms: n-**Propyl benzoate**, Benzoic acid propyl ester, Propyl benzenecarboxylate^{[2][3][4][5][6][8]}

Physicochemical and Pharmacokinetic Data

A summary of the key quantitative properties of **propyl benzoate** is presented in the table below. This data is essential for experimental design, formulation development, and safety assessments.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3] [4] [5] [6] [8]
Molar Mass	164.201 g/mol	[3] [4]
Appearance	Colorless oily liquid with a nutty odor	[3]
Density	1.0230 g/cm ³ at 20 °C	[3]
Melting Point	-51.6 °C	[3]
Boiling Point	230 °C	[3]
Flash Point	98 °C	[3]
Solubility in Water	Insoluble	[3]
Solubility	Miscible with ethanol and diethyl ether	[3]
LogP	3.01	[2]

Experimental Protocol: Synthesis of n-Propyl Benzoate via Fischer Esterification

This section details a standard laboratory procedure for the synthesis of **n-propyl benzoate**.

Objective: To synthesize **n-propyl benzoate** from benzoic acid and n-propanol using sulfuric acid as a catalyst.

Materials:

- Benzoic acid

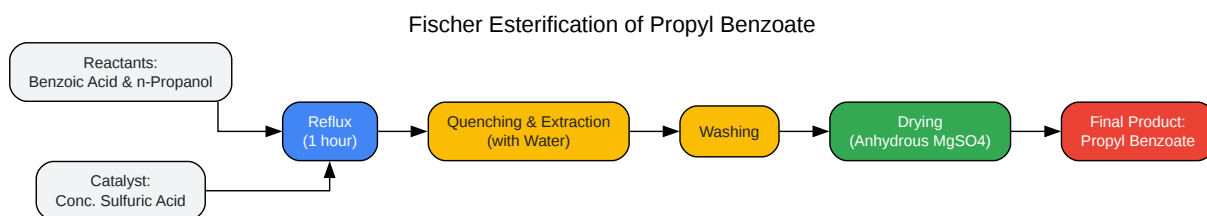
- n-Propanol
- Concentrated sulfuric acid
- Water
- Anhydrous magnesium sulfate
- Separatory funnel
- Reflux apparatus

Procedure:

- Set up a reflux apparatus.
- Add benzoic acid and n-propanol to the reaction flask.
- Carefully add a few drops of concentrated sulfuric acid to the mixture to act as a catalyst.
- Reflux the solution for approximately one hour.
- After reflux, allow the mixture to cool and then transfer it to a separatory funnel containing water.
- The ester layer will initially float on top. Separate this layer.
- Wash the separated ester layer with additional water. The ester should now be the bottom layer.
- Perform one final wash with water.
- Transfer the washed ester to a clean, dry container and add anhydrous magnesium sulfate to remove any residual water.

Synthesis Workflow

The following diagram illustrates the key steps in the Fischer esterification synthesis of **propyl benzoate**.



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Caption: Workflow for the synthesis of **propyl benzoate**.

Applications and Safety Considerations

Propyl benzoate is utilized as a synthetic flavoring agent in foods due to its nutty and sweet, fruity taste.[1][3] It also possesses antimicrobial properties, leading to its use as a preservative in cosmetics.[1][3] Natural occurrences of **propyl benzoate** have been noted in sweet cherries, clove stems, and butter.[1][3]

From a safety perspective, **propyl benzoate** may cause skin and respiratory tract irritation.[9] In case of contact, standard first aid measures should be followed, such as rinsing the affected area with water.[10] It is recommended to use adequate ventilation and personal protective equipment, such as gloves and safety glasses, when handling this compound.[9][10] The toxicological properties of **propyl benzoate** have not been fully investigated.[9]

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